

Protocol for Preparing NADPH Tetrasodium Salt Stock Solution

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Compound of Interest

Compound Name: *Nadph tetrasodium salt*

Cat. No.: *B1256519*

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Application Note & Protocol

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Introduction

Nicotinamide adenine dinucleotide phosphate, reduced form (NADPH), is a critical coenzyme in numerous biological processes, acting as a primary electron donor in reductive biosynthesis and antioxidant defense. The tetrasodium salt of NADPH is a stable, solid form that is readily soluble in aqueous solutions. Accurate preparation of NADPH stock solutions is paramount for reliable and reproducible experimental results in various applications, including enzymatic assays, cell-based studies, and drug metabolism screening. This document provides a detailed protocol for the preparation, storage, and handling of **NADPH tetrasodium salt** stock solutions to ensure their stability and optimal performance.

Quantitative Data Summary

A comprehensive summary of the key quantitative data for **NADPH tetrasodium salt** is presented in the table below for easy reference.

Parameter	Value	Source(s)
Molecular Weight	833.35 g/mol	[1][2][3]
Solubility in Water	~50 mg/mL to 100 mg/mL	[4][5][6]
Recommended Storage (Solid)	-20°C	[4][5][7]
Recommended Storage (Stock Solution)	-20°C (short-term, weeks) to -80°C (long-term, months)	[4][8][9]
Optimal pH for Stability	Slightly alkaline (pH 8)	[8]

Experimental Protocol

This protocol outlines the step-by-step procedure for preparing a 10 mM stock solution of **NADPH tetrasodium salt**. This concentration is suitable for a wide range of applications and can be easily diluted to the desired working concentration.

Materials and Equipment

- **NADPH Tetrasodium Salt** (≥95% purity)[1]
- 10 mM Tris-HCl buffer, pH 8.0
- Nuclease-free water
- Microcentrifuge tubes
- Pipettes and sterile, nuclease-free pipette tips
- Vortex mixer
- -20°C and -80°C freezers
- Ice bucket

Preparation of 10 mM Tris-HCl Buffer (pH 8.0)

- Dissolve Tris base in nuclease-free water to a final concentration of 10 mM.

- Adjust the pH to 8.0 using hydrochloric acid (HCl).
- Sterilize the buffer by autoclaving or filtration through a 0.22 μm filter.
- Store the buffer at room temperature.

Preparation of 10 mM NADPH Stock Solution

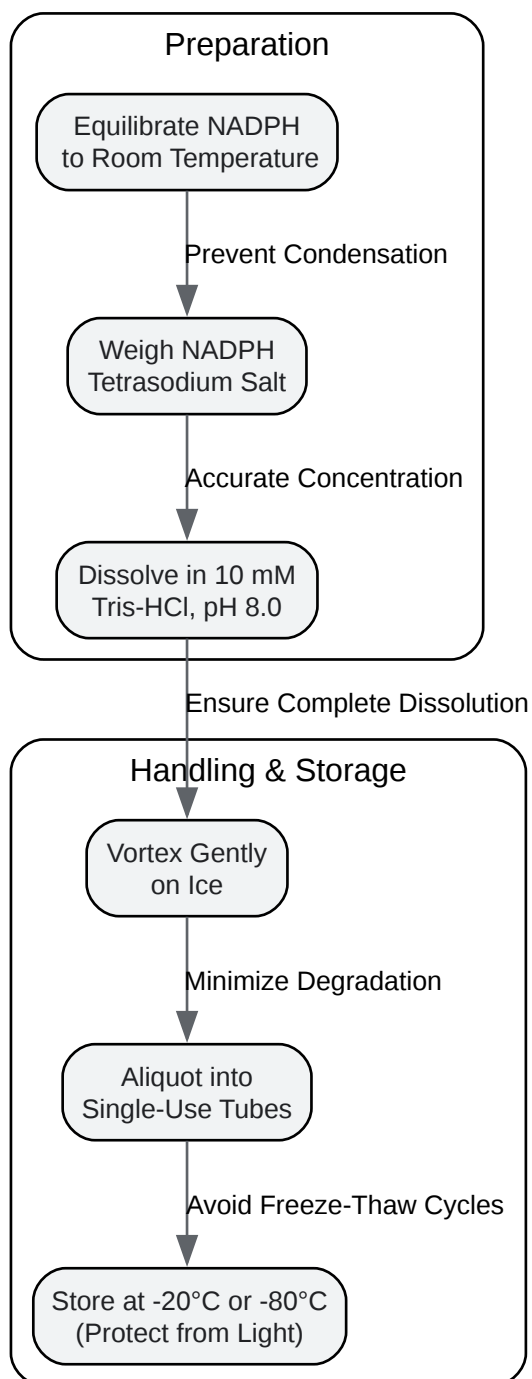
- **Equilibration:** Allow the vial of **NADPH tetrasodium salt** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the required amount of **NADPH tetrasodium salt**. To prepare 1 mL of a 10 mM stock solution, you will need 8.33 mg of **NADPH tetrasodium salt** (Molecular Weight = 833.35 g/mol).
- **Dissolution:** Add the weighed NADPH powder to a sterile microcentrifuge tube. Add the appropriate volume of 10 mM Tris-HCl buffer (pH 8.0) to achieve a final concentration of 10 mM. For example, add 1 mL of buffer for 8.33 mg of NADPH.
- **Mixing:** Gently vortex the tube until the NADPH is completely dissolved. Keep the solution on ice during this process to minimize degradation.[\[8\]](#)
- **Aliquoting:** Immediately after dissolution, aliquot the stock solution into smaller, single-use volumes (e.g., 20 μL or 50 μL) in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles, which can lead to significant degradation of NADPH.[\[8\]](#)[\[9\]](#)
- **Storage:** Store the aliquots at -20°C for short-term use (up to a few weeks) or at -80°C for long-term storage (several months).[\[4\]](#)[\[8\]](#) Protect the solution from light.[\[7\]](#)

Note on Stability: NADPH solutions are susceptible to degradation, particularly in acidic conditions and in the presence of phosphate or acetate buffers.[\[8\]](#)[\[10\]](#)[\[11\]](#) The rate of degradation is also increased by higher temperatures.[\[10\]](#)[\[11\]](#) Therefore, it is strongly recommended to prepare fresh solutions and handle them on ice. The use of distilled water without buffering is not recommended as its pH can be slightly acidic.[\[8\]](#)

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **NADPH tetrasodium salt** stock solution.

Workflow for Preparing NADPH Stock Solution



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Caption: A flowchart outlining the key steps for preparing a stable **NADPH tetrasodium salt** stock solution.

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